

# Proper Disposal of Dimexano: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name:	Dimexano
CAS No.:	1468-37-7
Cat. No.:	B1214939

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For immediate release: This document provides essential safety and logistical information for the proper handling and disposal of **Dimexano**, a thiocarbonyl compound used as a herbicide. [1][2] Adherence to these procedures is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. **Dimexano** is classified as hazardous waste due to its toxicity to aquatic organisms and potential for long-term adverse environmental effects.[1][3]

## Chemical and Physical Properties of Dimexano

A comprehensive understanding of **Dimexano's** properties is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C4H6O2S4[3]
Molar Mass	214.35 g/mol
CAS Number	1468-37-7[3]
Appearance	Pale yellow to yellow liquid[3]
Melting Point	23°C[3]
Boiling Point	28.7°C[3]
Density	1.463 g/cm <sup>3</sup> (estimate)[3]
Water Solubility	24.65 mg/L (at 25°C)[3]

## Experimental Protocols: Disposal Procedures

The following step-by-step protocol must be followed for the disposal of **Dimexano** and any materials contaminated with it.

1. Personal Protective Equipment (PPE): Before handling **Dimexano**, all personnel must be equipped with the appropriate PPE, including:

- Safety goggles
- Chemical-resistant gloves (Nitrile or Butyl rubber)
- A laboratory coat
- Closed-toe shoes

2. Waste Collection:

- Segregation: All **Dimexano** waste, including unused product, solutions, and contaminated materials (e.g., pipette tips, gloves, and paper towels), must be collected separately from other waste streams.[3]

- Container: Use a dedicated, leak-proof, and clearly labeled hazardous waste container.[3][4] The container must be compatible with organosulfur compounds; high-density polyethylene (HDPE) is a suitable choice.[2]
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the name "**Dimexano**," and the appropriate hazard pictograms (e.g., toxic, environmental hazard).[5]
- Filling: Do not overfill the waste container. A headspace of at least 10% should be left to accommodate expansion.

### 3. In-Lab Storage (Satellite Accumulation Area):

- Designated Area: Store the sealed **Dimexano** waste container in a designated Satellite Accumulation Area (SAA) that is near the point of generation.[6]
- Secondary Containment: The SAA must have secondary containment, such as a chemical-resistant tray, to contain any potential leaks or spills.[4]
- Segregation: Ensure that the **Dimexano** waste is segregated from incompatible materials, particularly strong oxidizing agents.[6]
- Container Integrity: Regularly inspect the waste container for any signs of degradation or leakage.[4]

### 4. Treatment of Spills:

- In the event of a small spill, absorb the **Dimexano** with an inert absorbent material (e.g., vermiculite or sand).
- Collect the contaminated absorbent material and place it in the designated **Dimexano** hazardous waste container.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

### 5. Final Disposal:

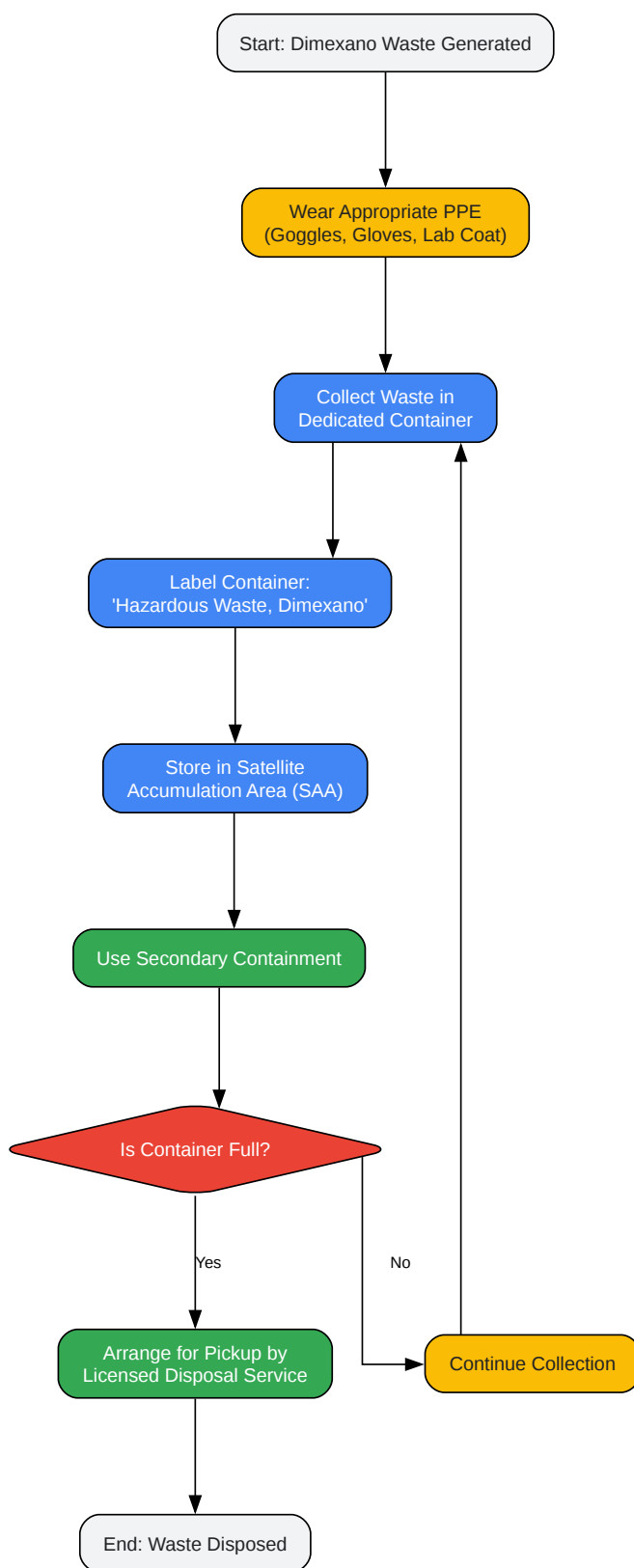
- Licensed Disposal Service: The disposal of **Dimexano** waste must be handled by a licensed hazardous waste disposal company.[1] Do not attempt to dispose of **Dimexano** down the

drain or in regular trash.[7]

- Documentation: Maintain accurate records of the amount of **Dimexano** waste generated and its disposal date.[7]

## Logical Workflow for Dimexano Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Dimexano**.



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